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# molecular structure and weight of 3,3-Dimethyl-2-butanol-d3

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-butanol-d3

Cat. No.: B15289596

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# In-Depth Technical Guide: 3,3-Dimethyl-2-butanol-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and analytical considerations for **3,3-Dimethyl-2-butanol-d3**. This deuterated analog of **3,3-Dimethyl-2-butanol** is a valuable tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based assays.

### **Molecular Structure and Properties**

**3,3-Dimethyl-2-butanol-d3** is a structural analog of 3,3-Dimethyl-2-butanol where three hydrogen atoms on the C1 methyl group have been replaced by deuterium atoms. This isotopic substitution imparts a higher molecular weight without significantly altering the chemical properties of the molecule, making it an ideal tracer.

Below is a summary of the key quantitative data for both the deuterated and non-deuterated forms of the compound.



Property	3,3-Dimethyl-2-butanol	3,3-Dimethyl-2-butanol-d3
Molecular Formula	C6H14O	C6D3H11O
Molecular Weight	102.17 g/mol	105.19 g/mol
CAS Number	464-07-3	55755-07-2

The structural representation of **3,3-Dimethyl-2-butanol-d3** is provided in the diagram below.

Caption: Molecular structure of 3,3-Dimethyl-2-butanol-d3.

## **Experimental Protocols**

While a specific, detailed experimental protocol for the synthesis and analysis of **3,3-Dimethyl-2-butanol-d3** is not readily available in published literature, established methods for the deuteration of alcohols and their subsequent analysis can be adapted.

#### **Synthesis**

A common method for the synthesis of deuterated alcohols is the reduction of the corresponding ketone with a deuterated reducing agent. For **3,3-Dimethyl-2-butanol-d3**, this would involve the reduction of **3,3-dimethyl-2-butanone** (pinacolone) with a reagent like sodium borodeuteride (NaBD4) or lithium aluminum deuteride (LiAlD4).

Illustrative Synthetic Workflow:



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Caption: General workflow for the synthesis of **3,3-Dimethyl-2-butanol-d3**.

General Procedure:



- Reaction Setup: The ketone (3,3-dimethyl-2-butanone) is dissolved in a suitable anhydrous solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- Reduction: The deuterated reducing agent is added portion-wise to the stirred solution at a controlled temperature (typically 0 °C to room temperature).
- Quenching and Workup: After the reaction is complete (monitored by techniques like TLC or GC), the reaction is carefully quenched with water or a dilute acid. The organic layer is then separated, washed, dried, and the solvent is removed.
- Purification: The crude product is purified by distillation or column chromatography to yield the pure **3,3-Dimethyl-2-butanol-d3**.

#### **Analytical Characterization**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the isotopic enrichment and the position of the deuterium labels.

- ¹H NMR: The proton NMR spectrum of the deuterated compound will show a significant decrease in the signal intensity corresponding to the methyl group at the C1 position compared to the non-deuterated standard. The integration of the remaining proton signals relative to an internal standard can be used to quantify the extent of deuteration.
- <sup>2</sup>H NMR: The deuterium NMR spectrum will show a signal corresponding to the deuterium atoms at the C1 position, confirming the location of the label.
- ¹³C NMR: The carbon-13 NMR spectrum will show a characteristic triplet for the carbon atom bonded to deuterium (CD3) due to C-D coupling.

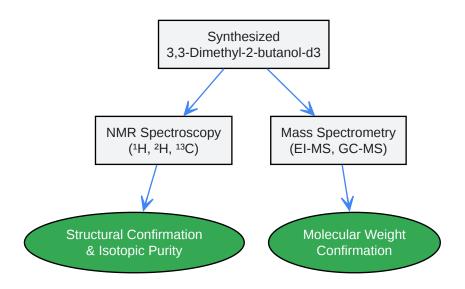
Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the deuterated compound and to assess the isotopic distribution.



- Electron Ionization (EI-MS): The mass spectrum will show a molecular ion peak (M+) at m/z 105, confirming the incorporation of three deuterium atoms. The fragmentation pattern can also be compared to the non-deuterated standard to ensure structural integrity.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is useful for separating
  the deuterated compound from any residual non-deuterated starting material and for
  confirming its purity and molecular weight.

#### Logical Relationship for Analysis:



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Caption: Analytical workflow for **3,3-Dimethyl-2-butanol-d3**.

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